

handling desethylamodiaquine dihydrochloride powder

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Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

Cat. No.: S904130

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Summary of Hazards and Safe Handling

Based on the Safety Data Sheet (SDS), this substance requires careful handling. The table below summarizes the key hazard and precautionary information [1].

Aspect	Details
Hazard Classification	Causes damage to organs; Highly flammable liquid and vapour [1].
Signal Word	Danger [1].
Key Personal Precautions	Avoid dust formation, breathing vapours, and skin/eye contact. Use personal protective equipment. Handle in a well-ventilated place. Avoid sources of ignition [1].
Personal Protective Equipment (PPE)	Wear tightly fitting safety goggles, fire/flame resistant and impervious clothing, gloves, and, if exposure limits are exceeded, a full-face respirator [1].

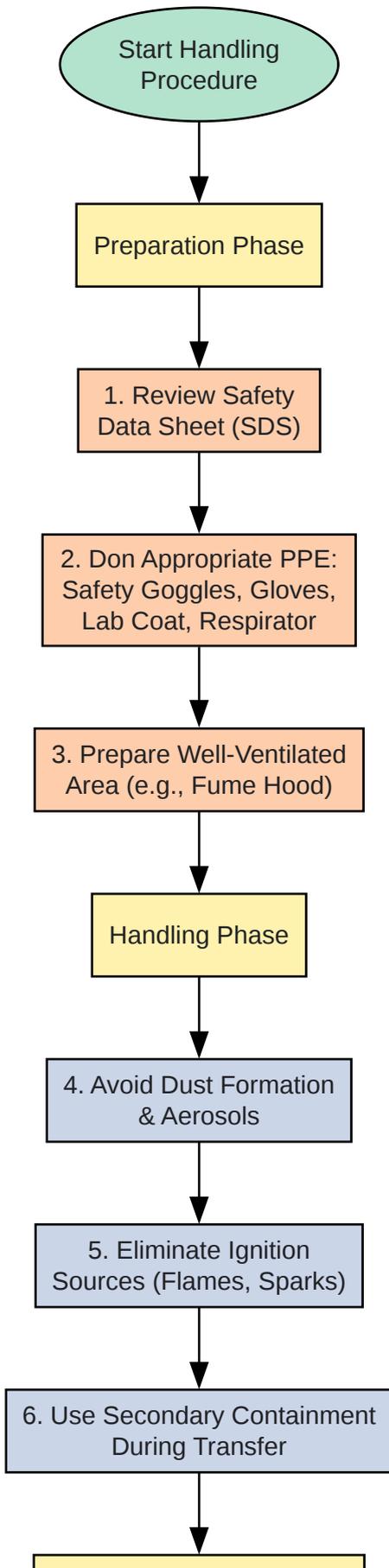
First Aid and Emergency Measures

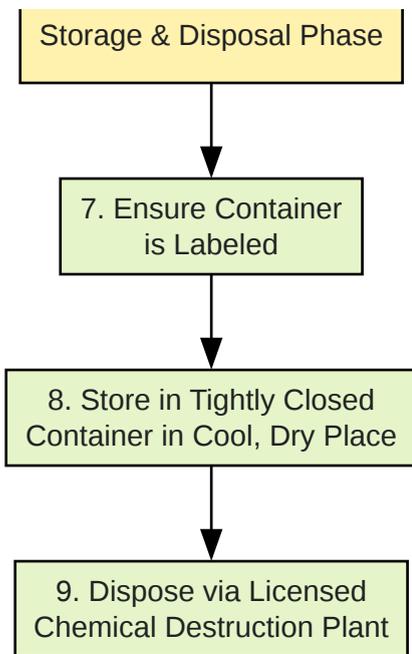
If exposure occurs, the SDS recommends the following first aid measures [1]:

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing immediately and wash the skin with soap and plenty of water. Consult a doctor.
- **Eye Contact:** Rinse eyes with pure water for at least 15 minutes and consult a doctor.
- **Ingestion:** Rinse the mouth with water. **Do not induce vomiting.** Call a doctor or poison control center immediately.

Safety and Handling Workflow

The diagram below outlines the core workflow for safely handling this substance in a laboratory setting, based on the general safety guidelines provided in the search results [2] [1].





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Frequently Asked Questions for Researchers

Q: What is the primary intended use of this product? A: This product is intended for use as a high-quality reference standard in analytical method development, validation, and quality control applications. It is strictly for analytical purposes and **not intended for human use** [2].

Q: Is there any specific analytical methodology available for this compound? A: While not a step-by-step protocol for this exact powder, a validated high-throughput LC-MS/MS method exists for quantifying amodiaquine and its metabolite (desethylamodiaquine) in plasma. This method uses a **Zorbax SB-CN column** and achieves a lower limit of quantification of **1.41 ng/ml for desethylamodiaquine**, which could serve as a valuable reference for method development [3].

Q: What are the known biological effects of desethylamodiaquine? A: Desethylamodiaquine is the main active metabolite of the antimalarial drug amodiaquine [4] [5]. Research shows that it, along with the parent drug, causes concentration-dependent effects on heart rate, blood pressure, and ventricular repolarization (QT interval prolongation) in humans and isolated animal tissues [5].

Important Notes for Your Technical Center

- **Gaps in Data:** The provided SDS lacks specific quantitative data on physical properties like melting point, solubility, and decomposition temperature [1]. Your organization will need to generate or source this critical data for a complete troubleshooting guide.
- **Regulatory Status:** As of the last revision of the SDS, this substance was not listed on major regulatory inventories like TSCA (US) or EINECS (EU), which may have implications for international shipping and regulation [1].

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References

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2. N-Desethyl Amodiaquine Dihydrochloride | CAS No [aquigenbio.com]
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